

Application Notes and Protocols for Spatial Interpolation of Meteorological Data

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Introduction

Spatially continuous meteorological data is a critical input for a wide range of applications, from environmental modeling and agricultural forecasting to assessing the environmental risk factors in drug development and epidemiological studies. Meteorological data, however, is typically collected at discrete weather station locations. Spatial interpolation techniques are therefore essential for estimating meteorological variables at unsampled locations to create continuous gridded datasets.^{[1][2]} This document provides detailed application notes and protocols for the most common spatial interpolation methods used for meteorological data.

Key Spatial Interpolation Techniques

Spatial interpolation methods can be broadly categorized into deterministic and geostatistical techniques.^{[3][4]} Deterministic methods, such as Inverse Distance Weighting (IDW) and Spline, use mathematical functions to create a surface from the measured points. Geostatistical methods, like Kriging, are based on statistical models that include autocorrelation—the statistical relationships among the measured points.^{[4][5]}

Inverse Distance Weighting (IDW)

IDW is a deterministic method that assumes that the value at an unsampled location is a weighted average of the values of surrounding measured points.^{[6][7]} The weights are

inversely proportional to the distance from the point of interest, meaning that closer points have a greater influence on the estimated value.[7][8][9]

Protocol for Inverse Distance Weighting (IDW) Interpolation:

- Data Preparation:
 - Collect meteorological data from weather stations, ensuring each data point has geographic coordinates (latitude, longitude) and the measured value of the meteorological variable (e.g., temperature, precipitation).
 - Ensure the data is in a projected coordinate system to accurately calculate distances.[10]
 - Clean the data by removing any outliers or erroneous readings.
- Parameter Selection:
 - Power (p): This parameter controls the significance of the surrounding points on the interpolated value. A higher power assigns more influence to closer points, resulting in a more detailed but less smooth surface.[11] A common starting value for 'p' is 2.[8][11] The optimal 'p' value can be determined through cross-validation by experimenting with different values and selecting the one that yields the lowest prediction error.[7]
 - Search Neighborhood: Define the number of neighboring points or a search radius to be included in the interpolation for each unsampled location. This can be a fixed number of points or all points within a certain distance.[6][11]
- Execution of IDW:
 - For each grid cell in the desired output raster, calculate the distance to each of the neighboring sample points.
 - Calculate the weight for each sample point using the inverse of the distance raised to the power 'p'.
 - Compute the interpolated value by taking the weighted average of the sample points.
- Validation:

- Use a "leave-one-out" cross-validation approach.[12] In this method, one data point is temporarily removed, and its value is estimated using the remaining points. This is repeated for all data points.[12]
- Calculate error metrics such as Mean Absolute Error (MAE) and Root Mean Square Error (RMSE) by comparing the measured values with the predicted values.[13][14]

Kriging

Kriging is a geostatistical method that utilizes a semivariogram to model the spatial autocorrelation of the data.[5][15] The semivariogram depicts the spatial dependence between measured points.[16][17][18] This allows for an unbiased estimation with a minimum variance. [2][5] Ordinary Kriging is one of the most common types of kriging and assumes a constant but unknown mean.[15][19]

Protocol for Ordinary Kriging Interpolation:

- Data Preparation:
 - As with IDW, start with a clean dataset of georeferenced meteorological measurements.
 - Check the data for a normal distribution, as this is an assumption for some types of Kriging. Data transformation may be necessary if the distribution is skewed.[2]
- Structural Analysis (Variography):
 - Empirical Semivariogram Calculation: Calculate the semivariance for all pairs of data points at different distances (lags). The semivariance is half the squared difference between the values of paired points.[17]
 - Variogram Modeling: Fit a mathematical model (e.g., spherical, exponential, Gaussian) to the empirical semivariogram.[18] This model quantifies the spatial autocorrelation and has three key parameters:
 - Nugget: Represents the micro-scale variation or measurement error at zero distance. [16][18]
 - Sill: The plateau of the variogram, representing the total variance of the data.[16][18]

- Range: The distance at which the variogram reaches the sill, beyond which there is no spatial correlation.[16][18]
- Execution of Kriging:
 - Using the fitted variogram model, the Kriging algorithm calculates the optimal weights for the neighboring measured points to predict the value at each unsampled location.[15]
 - The weights are determined by minimizing the prediction variance.[5]
- Validation:
 - Perform cross-validation, similar to the IDW protocol, to assess the accuracy of the interpolation.[12]
 - Analyze the error metrics (MAE, RMSE) to evaluate the model's performance.

Spline

Spline interpolation is a deterministic method that fits a mathematical function through the measured data points to create a smooth surface.[20] Unlike IDW, which is a local interpolator, spline creates a surface that passes through all the input points.[21]

Protocol for Spline Interpolation:

- Data Preparation:
 - Prepare the georeferenced meteorological data as in the previous methods.
- Parameter Selection:
 - Spline Type: There are different types of splines, such as regularized and tension splines. The choice depends on the desired smoothness of the output surface.[20]
 - Weight: For regularized splines, a weight parameter can be adjusted to control the smoothness of the resulting surface.[20]
- Execution of Spline Interpolation:

- The algorithm fits a piecewise polynomial function to the data points, ensuring that the surface is continuous and has continuous first and second derivatives.[22]
- Validation:
 - Use cross-validation to evaluate the accuracy of the spline interpolation.[21]
 - Calculate and compare error metrics (MAE, RMSE) with other interpolation methods.

Data Presentation: Comparison of Interpolation Techniques

The performance of different interpolation methods can vary depending on the meteorological variable, the density and distribution of weather stations, and the topographical complexity of the study area. The following tables summarize quantitative data from various studies comparing the performance of IDW, Kriging, and other methods for different meteorological variables.

Table 1: Performance Comparison for Precipitation Data

Study / Region	Method	MAE (mm)	RMSE (mm)	R ²
Tibetan Plateau[23]	Ordinary Kriging	111.01	144.86	0.46
Tibetan Plateau[23]	Cokriging (with elevation)	111.43	144.35	0.46
Tibetan Plateau[23]	Cokriging (with TRMM data)	103.85	134.50	0.53
Chongqing, China[24]	IDW	-	-	Lowest NSE
Chongqing, China[24]	Ordinary Kriging	-	-	-
Chongqing, China[24]	KIB (a type of Kriging)	-	-	Highest NSE
Hengduan Mountains[8]	IDW	-	185.3	0.45
Hengduan Mountains[8]	Cokriging	-	170.6	0.51
Hengduan Mountains[8]	TPSS (Spline)	120.3	165.9	0.54

MAE: Mean Absolute Error, RMSE: Root Mean Square Error, R²: Coefficient of Determination, NSE: Nash-Sutcliffe Efficiency. Lower MAE and RMSE, and higher R² and NSE indicate better performance.

Table 2: Performance Comparison for Temperature Data

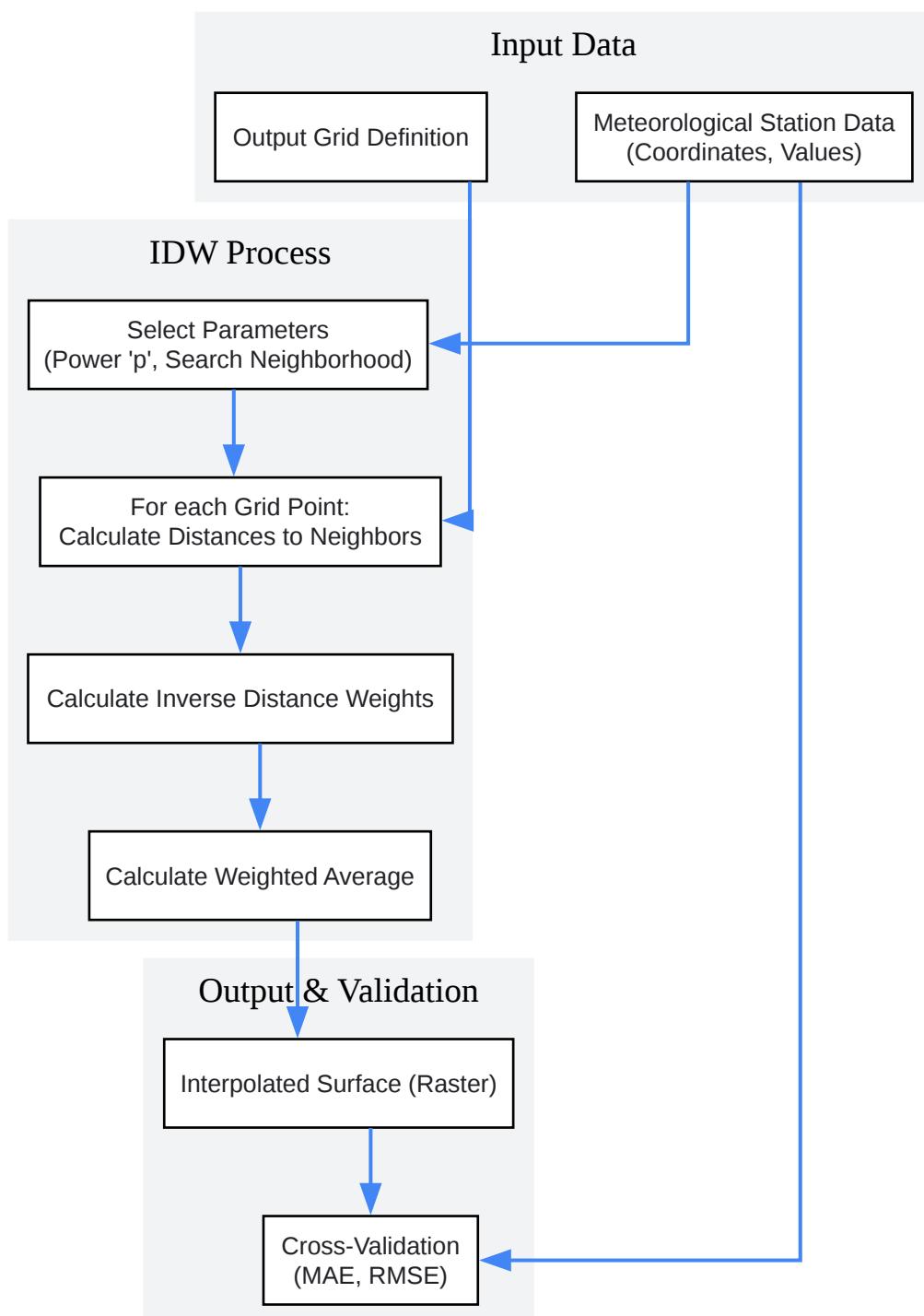
Study / Region	Method	MAE (°C)	RMSE (°C)	R ²
Hengduan Mountains[8]	IDW	-	1.5	0.89
Hengduan Mountains[8]	Cokriging	-	1.3	0.92
Hengduan Mountains[8]	TPSS (Spline)	0.9	1.2	0.92

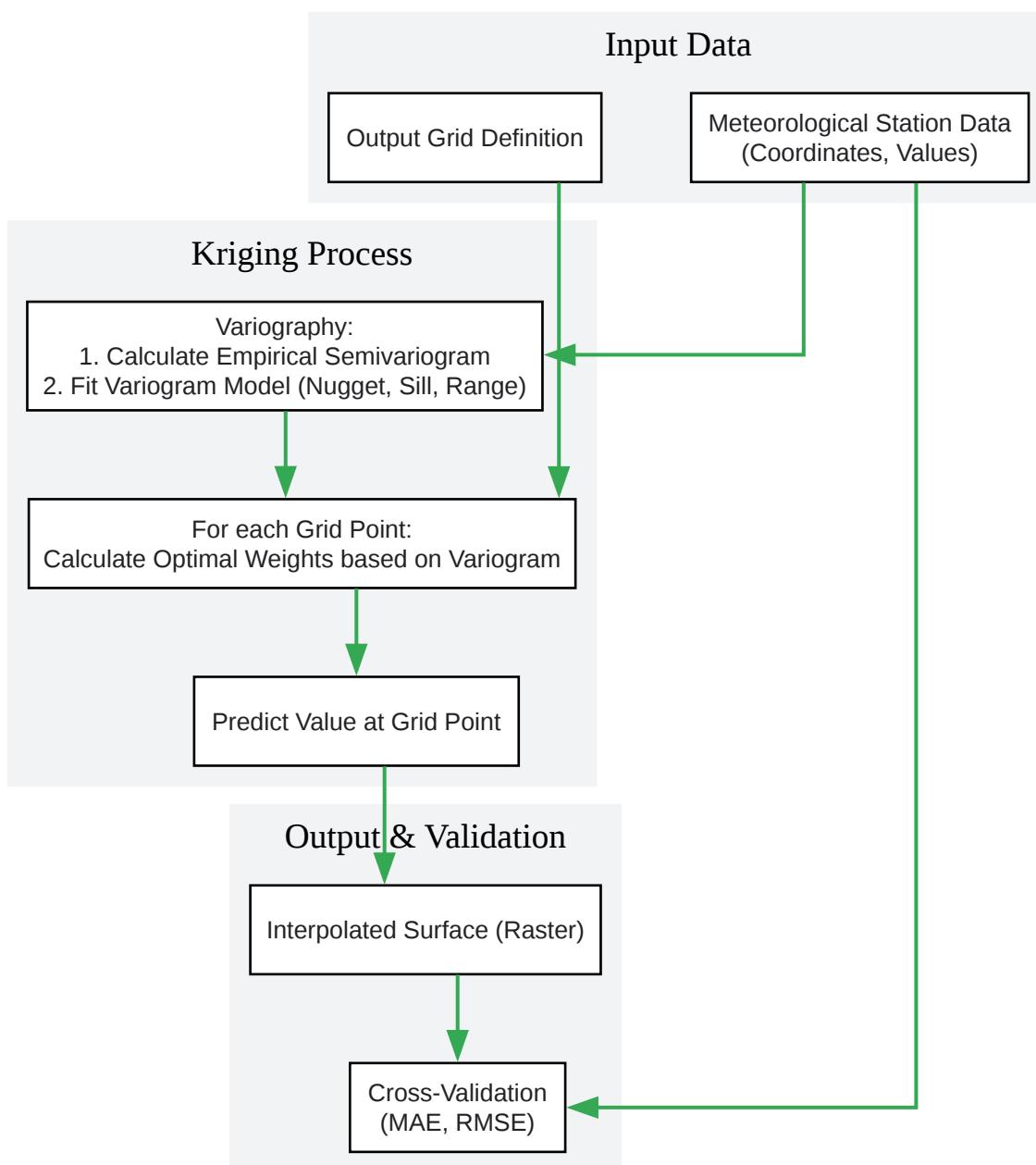
Table 3: Performance Comparison for Wind Speed Data

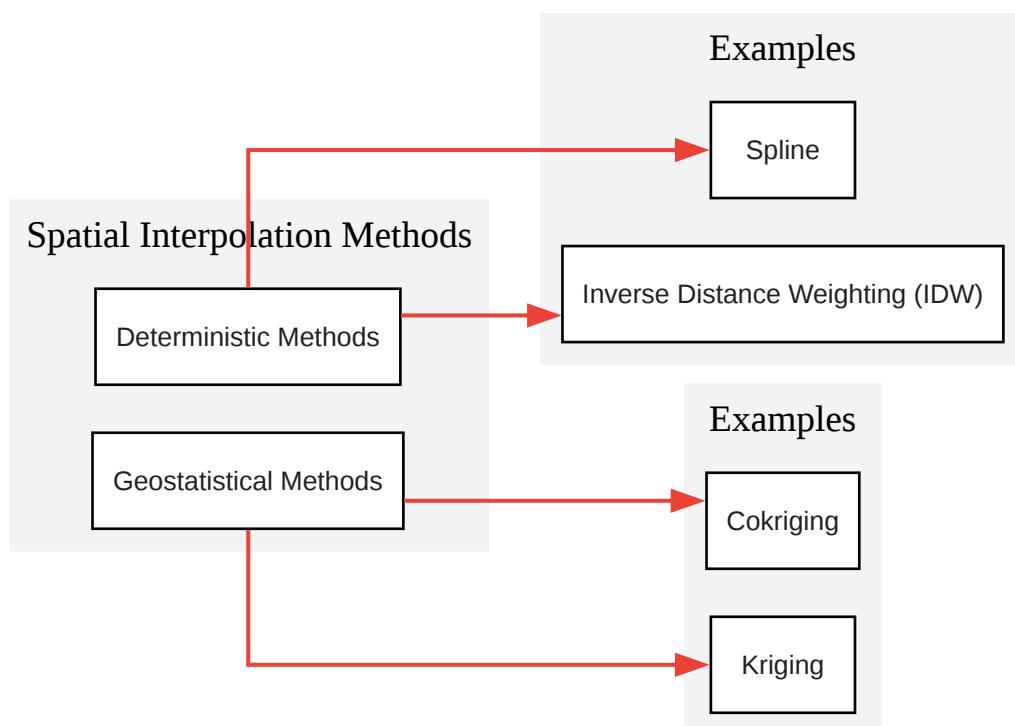
Study / Region	Method	MAE (m/s)	RMSE (m/s)	R ²
Split-Dalmatia County[13]	IDW	-	Higher RMSE	-
Split-Dalmatia County[13]	Kriging	-	-	-
Split-Dalmatia County[13]	Ordinary Kriging	-	Lowest RMSE	-
Mesoscale & Measured Data[25]	Power Law	1.555	2.029	0.446
Mesoscale & Measured Data[25]	Random Forest	1.269	1.679	0.633

Mandatory Visualization

The following diagrams illustrate the workflows for the described spatial interpolation techniques.







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